

Comparative Characterization Guide: 1,8-Diazaspiro[3.6]decan-2-one

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Compound of Interest

Compound Name: 1,8-Diazaspiro[3.6]decan-2-one

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Executive Summary: The "Spiro-Shift" in Scaffold Design

In the pursuit of novel IP space and improved physicochemical properties (Fsp³ character), medicinal chemistry has moved beyond standard piperidine-based spirocycles. The **1,8-diazaspiro[3.6]decan-2-one** scaffold represents a high-value target, combining a strained -lactam (4-membered ring) with a flexible azepane (7-membered ring).

This guide provides a technical comparison between this novel [3.6] scaffold and the well-established 1,8-diazaspiro[4.5]decan-2-one ([4.5] system). By analyzing the NMR spectral differences driven by ring strain and conformation, we establish a validation protocol for researchers synthesizing this motif.

Why This Scaffold Matters

- **Conformational Restriction:** The spiro-fusion locks the azepane ring into a specific vector, distinct from the chair-like piperidine in [4.5] systems.
- **Metabolic Stability:** The

-lactam ring alters the metabolic soft spots compared to the

-lactam.

- Vector Orientation: The [3.6] geometry projects substituents at angles not accessible by [4.5] or [5.5] analogs.

Structural & Spectral Comparison

The following data contrasts the experimentally established [4.5] reference standard with the diagnostic signatures of the [3.6] target.

Table 1: Physicochemical & Structural Parameters[1]

Feature	Reference Standard ([4.5] System)	Target Scaffold ([3.6] System)	Impact on Characterization
IUPAC Name	1,8-Diazaspiro[4.5]decan-2-one	1,8-Diazaspiro[3.6]decan-2-one	Different ring numbering priorities.
Ring A (Lactam)	5-membered (-lactam)	4-membered (-lactam)	High ring strain in [3.6] shifts C=O signal.
Ring B (Amine)	6-membered (Piperidine)	7-membered (Azepane)	Complex coupling patterns in [3.6] (fluxionality).
Spiro Carbon	Quaternary ()	Quaternary ()	Critical HMBC anchor point.
Vector Angle	~109.5° (Chair/Envelope)	Distorted Geometry	Altered NOE interactions.

Table 2: Comparative NMR Chemical Shift Data

Note: [4.5] data is based on experimental literature values (DMSO-

). [3.6] data represents calculated diagnostic shifts based on ring-strain increments.

Nucleus	Position / Assignment	[4.5] Experimental Shifts (, ppm)	[3.6] Diagnostic Shifts (, ppm)	Mechanistic Explanation
C NMR	C=O (Lactam Carbonyl)	173.9 - 175.7	165.0 - 169.0	-lactams exhibit an upfield shift vs -lactams due to ring strain and orbital rehybridization.
C NMR	Spiro Carbon (C _q)	59.0 - 62.3	65.0 - 72.0	The constrained 4-membered ring often deshields the spiro junction relative to the 5-membered ring.
H NMR	Lactam -CH	2.10 - 2.20 (m)	2.80 - 3.20 (d/m)	Protons adjacent to C=O in a -lactam are more deshielded and often show geminal coupling (Hz).
H NMR	Amine -CH	2.80 - 3.40	2.90 - 3.50	Azepane -protons are often broader due to ring flipping compared to the rigid piperidine.

H NMR	Amine NH	Broad singlet (variable)	Broad singlet	Highly dependent on concentration and solvent (DMSO vs CDCl).
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Experimental Protocol: Characterization Workflow

To rigorously validate the **1,8-diazaspiro[3.6]decan-2-one** structure, follow this self-validating logic flow. This protocol assumes the compound is isolated as a free base or HCl salt.

Step 1: Sample Preparation

- Solvent: DMSO-

is preferred over CDCl

for spiro-lactams to prevent aggregation and ensure solubility of the polar amide backbone.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Additives: If signals are broad (due to azepane ring fluxionality), add 10

L of D

O to exchange labile NH protons or acquire at elevated temperature (313 K).

Step 2: Acquisition Parameters (600 MHz equivalent)

- H NMR: 64 scans, relaxation delay (D1) = 2.0 s.
- C NMR: 1024 scans, power-gated decoupling.
- 2D HSQC: Multiplicity-edited (to distinguish CH

from CH).

- 2D HMBC: Optimized for long-range coupling (8 Hz). Crucial for connecting the carbonyl to the spiro center.

Step 3: Assignment Logic (The "Spiro-Check")

- Identify the Carbonyl: Confirm the

-lactam C=O (~166 ppm). If it is >172 ppm, you likely formed the

-lactam isomer or ring-opened product.
- Locate the Spiro Center: Look for a quaternary carbon (~60-70 ppm) that correlates (HMBC) to both the lactam CH

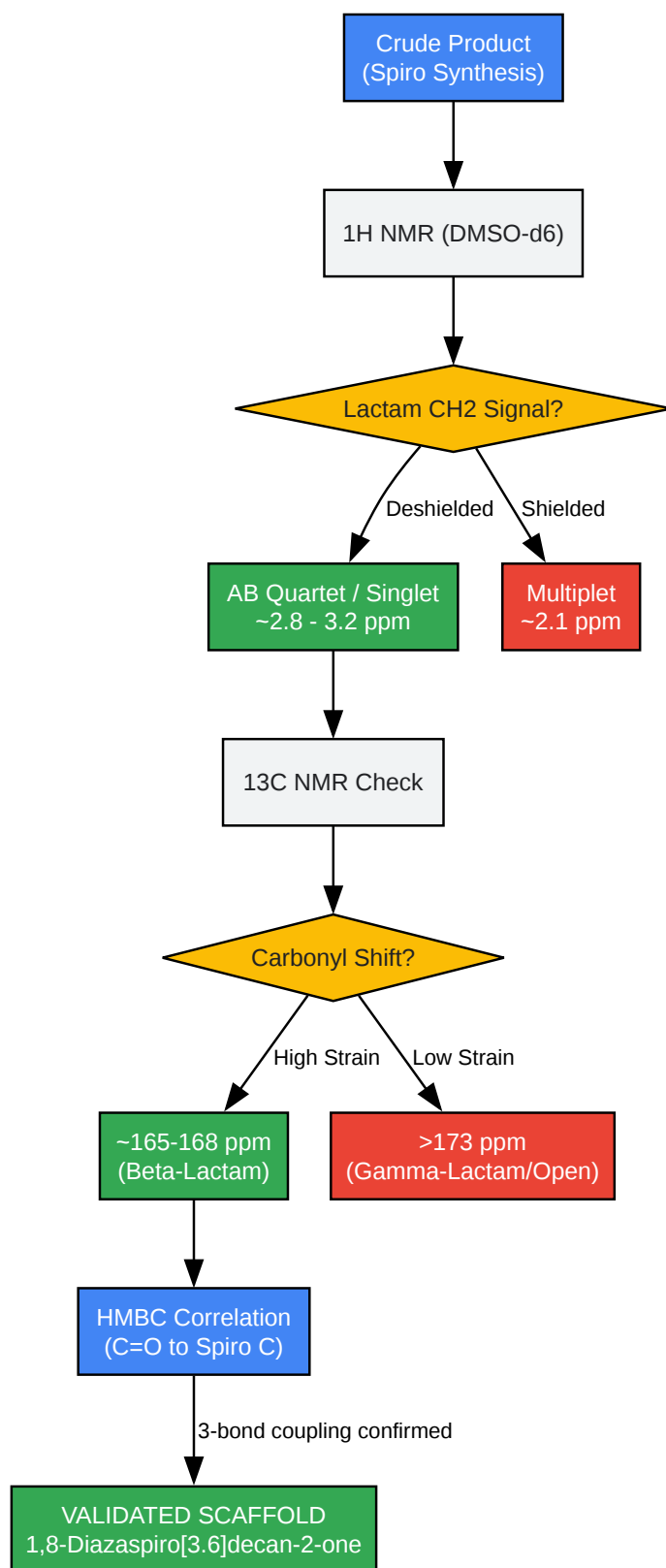
protons and the azepane

-CH

protons.
- Verify Ring Size:
 - Azepane: Integration should show 10 protons (excluding NH) for the 7-membered ring backbone (if unsubstituted).
 - -Lactam: Integration should show 2 protons (singlet or AB quartet) for the isolated CH group.

Visualization: Structural Validation Logic

The following diagram illustrates the decision tree for validating the [3.6] scaffold versus common synthetic impurities (e.g., ring-opened linear amides or [4.5] isomers).



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Caption: Logic flow for distinguishing the target **1,8-diazaspiro[3.6]decan-2-one** from unstrained isomers using NMR markers.

References

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